

In Vitro Oncology Studies of ME-143: A Technical Guide

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Compound of Interest

Compound Name: ME-143

Cat. No.: B1676121

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ME-143 is a second-generation, synthetic isoflavone analogue that has demonstrated significant anti-cancer properties in a variety of preclinical in vitro and in vivo models. This technical guide provides an in-depth overview of the in vitro studies of **ME-143** on various cancer cell lines, focusing on its mechanism of action, quantitative anti-proliferative data, and detailed experimental protocols. This document is intended to serve as a comprehensive resource for researchers and professionals in the field of oncology drug development.

Data Presentation: Anti-Proliferative Activity of ME-143

ME-143 has been shown to inhibit the growth of a broad range of human cancer cell lines. While a comprehensive table of IC50 values across an extensive panel of cell lines is not publicly available, preclinical studies have established its potent anti-cancer activity.

Metric	Value	Cancer Cell Types	Reference
EC50 Range	20 - 50 nM	Ovarian and other human cancers	[1]

Note: The provided EC50 (Effective Concentration 50) range represents the concentration of **ME-143** required to inhibit the growth of cultured cancer cells by 50%. Further internal or collaborative studies would be necessary to establish a comprehensive matrix of IC50 values across a wider variety of specific cancer cell lines.

Mechanism of Action

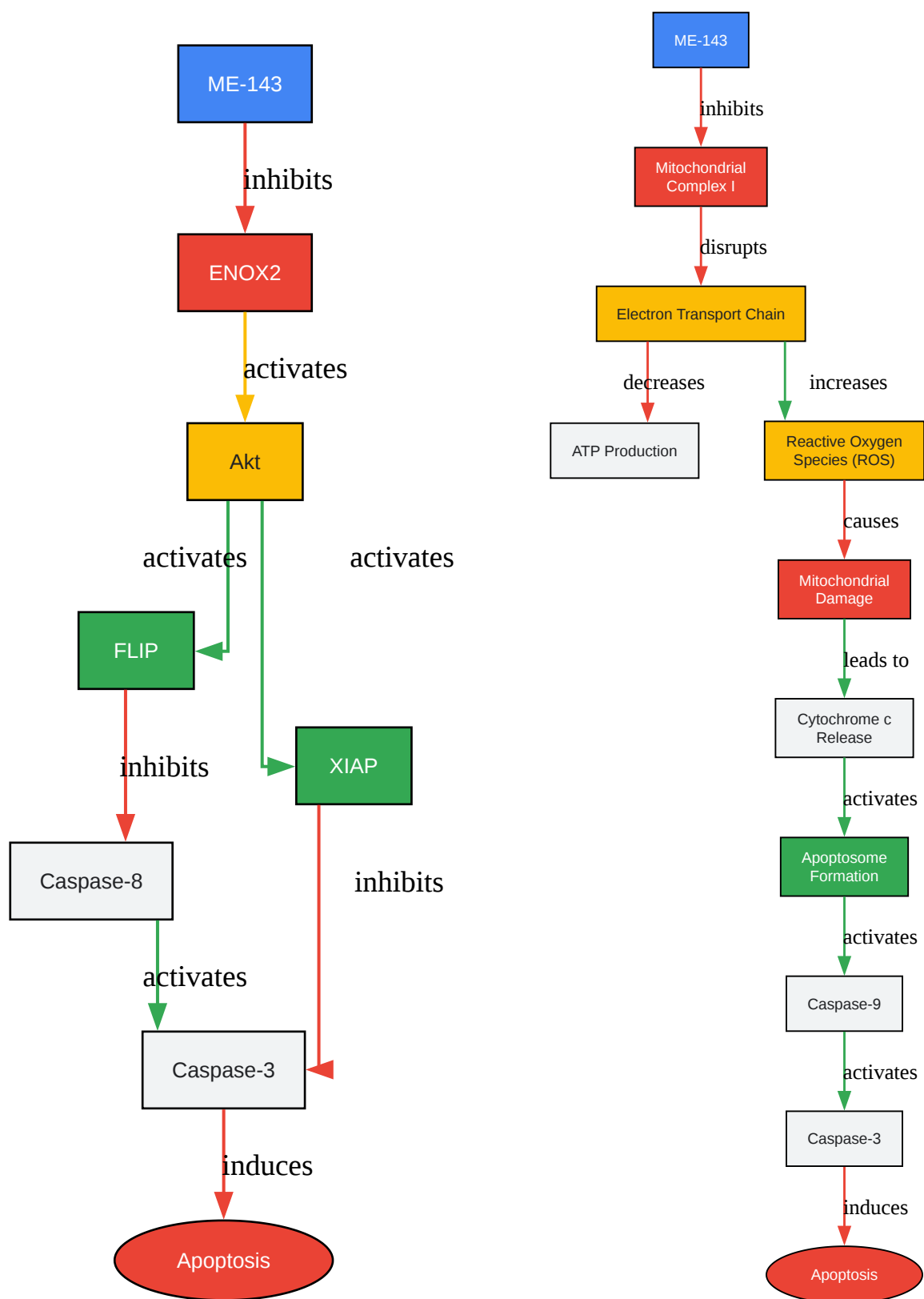
ME-143 exerts its anti-cancer effects through a dual mechanism of action, targeting both mitochondrial function and a cancer-specific cell surface protein.

- Inhibition of Mitochondrial Complex I (NADH:ubiquinone oxidoreductase): **ME-143** directly inhibits the activity of mitochondrial complex I, a critical component of the electron transport chain. This inhibition disrupts cellular respiration, leading to a decrease in ATP production, an increase in reactive oxygen species (ROS), and ultimately, the induction of apoptosis.
- Inhibition of ENOX2 (Ecto-NOX Disulfide-Thiol Exchanger 2): **ME-143** is a potent inhibitor of ENOX2, a cancer-specific cell surface protein that is involved in cell growth and proliferation. By inhibiting ENOX2, **ME-143** disrupts downstream signaling pathways, including the Akt/FLIP/XIAP pathway, which is crucial for cell survival and resistance to apoptosis.

Signaling Pathways

The dual mechanism of action of **ME-143** impacts key signaling pathways involved in cancer cell proliferation and survival.

ME-143 Signaling Pathway: ENOX2 Inhibition

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References

- 1. ENOX2 target for the anticancer isoflavone ME-143 - PubMed [pubmed.ncbi.nlm.nih.gov]
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